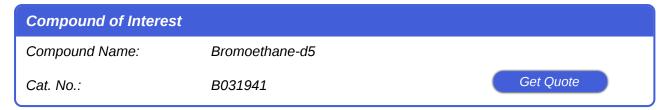


Bromoethane-d5: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Bromoethane-d5** (CAS: 3675-63-6). The information is compiled and presented to meet the needs of laboratory personnel, ensuring safe and compliant use of this compound.

Chemical Identification and Properties

Bromoethane-d5, also known as deuterated ethyl bromide or pentadeuteroethyl bromide, is the deuterated isotopologue of bromoethane.[1] It is a colorless liquid with an ether-like odor.[2] Due to its isotopic labeling, it is a valuable tool in various research applications, including synthetic chemistry and mechanistic studies.[1]

Table 1: Physical and Chemical Properties of Bromoethane-d5



Property	Value	Source(s)
CAS Number	3675-63-6	[2][3]
Molecular Formula	C2D5Br	[2][4]
Molecular Weight	114.00 g/mol	[2][4]
Appearance	Colorless liquid	[2]
Odor	Ether-like	[2]
Melting Point	-119 °C (lit.)	[3]
Boiling Point	37-40 °C (lit.)	[3]
Flash Point	-23 °C (-9.4 °F)	[5]
Density	1.527 g/mL at 25 °C	[5]
Vapor Pressure	375 mmHg at 20 °C	[6]
Solubility in Water	Slightly soluble	[7]

Hazard Identification and Classification

Bromoethane-d5 is classified as a hazardous substance. It is a highly flammable liquid and is harmful if swallowed or inhaled. It is also suspected of causing cancer.[7][8]

Table 2: GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.[8]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[8]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[8]
Carcinogenicity	2	H351: Suspected of causing cancer.[8]
Hazardous to the Ozone Layer	1	H420: Harms public health and the environment by destroying ozone in the upper atmosphere.[9]

Signal Word: Danger[2]

Toxicological Data

Specific toxicological data for **Bromoethane-d5** is limited. The data presented below is for its non-deuterated analogue, Bromoethane (Ethyl Bromide, CAS: 74-96-4). It is a common and accepted practice in toxicology to consider the toxicity of an isotopically labeled compound to be comparable to its unlabeled counterpart.

Table 3: Acute Toxicity Data for Bromoethane (CAS: 74-96-4)

Route	Species	Value	Source(s)
Oral LD50	Rat	1350 mg/kg	[5][7]
Inhalation LC50	Rat	27,000 ppm (1 hour)	[7]
Inhalation LC50	Rat	20.9 mg/L (4 hours)	[5]
Intraperitoneal LD50	Rat	1750 mg/kg	[7]

Symptoms of Exposure: Inhalation, ingestion, or contact with bromoethane may cause irritation to the eyes, skin, and respiratory system. It can also lead to central nervous system



depression, pulmonary edema, and damage to the liver and kidneys. In some cases, cardiac arrhythmias and cardiac arrest have been reported.[6]

Occupational Exposure Limits

Occupational exposure limits for **Bromoethane-d5** have not been specifically established. The limits for the non-deuterated analogue, Bromoethane, are provided as a conservative guideline.

Table 4: Occupational Exposure Limits for Bromoethane (CAS: 74-96-4)

Organization	Туре	Limit	Source(s)
OSHA (USA)	PEL (8-hr TWA)	200 ppm (890 mg/m³)	[10]
ACGIH (USA)	TLV (8-hr TWA)	5 ppm	[10]
NIOSH (USA)	REL (10-hr TWA)	Not Established	
California PEL	TWA	5 ppm (22 mg/m³)	[10]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit.

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Bromoethane-d5**.

Engineering Controls

- Ventilation: All work with Bromoethane-d5 must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[11] The ventilation system should be explosion-proof.[5]
- Ignition Sources: All sources of ignition, including open flames, sparks, and hot surfaces, must be strictly excluded from the handling area.[8] Use non-sparking tools and take precautionary measures against static discharge.[11]

Personal Protective Equipment (PPE)



A comprehensive assessment of the risks should be conducted before handling **Bromoethaned5** to determine the appropriate PPE.

Table 5: Recommended Personal Protective Equipment

Body Part	PPE Recommendation	Rationale
Eyes/Face	Chemical safety goggles and a face shield.	To protect against splashes and vapors.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber, Viton®) and a flame-retardant lab coat.	To prevent skin contact and absorption.
Respiratory	In case of inadequate ventilation, a NIOSH-approved respirator with an organic vapor cartridge is required.	To prevent inhalation of harmful vapors.

Handling Procedures

- Grounding: Ground and bond containers and receiving equipment during transfer to prevent static discharge.[8]
- Avoid Contact: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists.
 [11]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[3]

Storage

- Conditions: Store in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[8] A recommended storage temperature is 2-8°C.[4]
- Container: Keep the container tightly closed.[8]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, strong bases, alkali metals, aluminum, and magnesium.[2][5]



Emergency ProceduresSpill Response

A minor chemical spill is one that can be safely managed by trained laboratory personnel without the assistance of emergency responders. All other spills should be considered major.

Minor Spill Cleanup Protocol:

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don the appropriate PPE as outlined in Table 5.
- Containment: Contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.[12]
- Absorption: Cover the spill with the absorbent material.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.[12]
- Decontamination: Clean the spill area with soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste.

Major Spill:

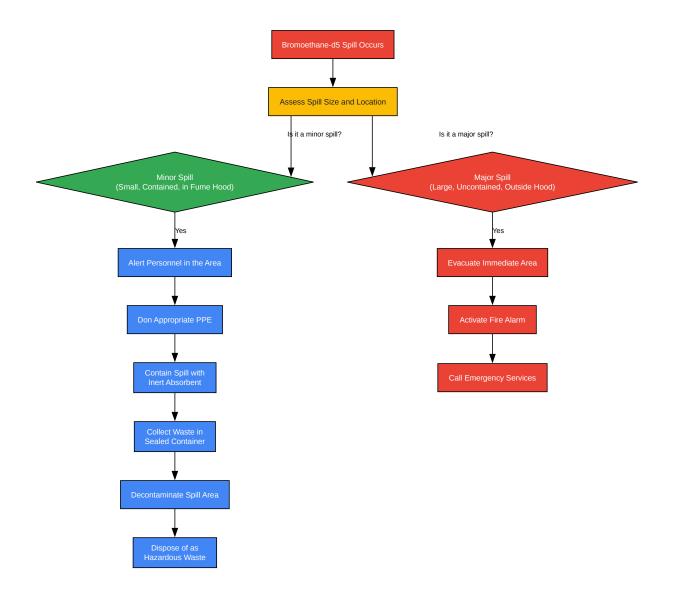
In the event of a large spill, a spill outside of a fume hood, or a spill that personnel are not equipped or trained to handle:

- Evacuate: Evacuate the entire laboratory or area.
- Isolate: Close doors to the affected area.
- Alarm: Activate the nearest fire alarm.



• Emergency Services: Call emergency services (e.g., 911) and provide details of the spill.

The logical workflow for handling a **Bromoethane-d5** spill is illustrated in the following diagram.





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Caption: Logical workflow for responding to a Bromoethane-d5 spill.

Fire Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[11]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

First Aid Measures

Table 6: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[13]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention.[13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[13]



Disposal Considerations

All waste containing **Bromoethane-d5** must be handled as hazardous waste.

- Waste Containers: Collect waste in a designated, labeled, and sealed container.
- Disposal Method: Dispose of the waste through a licensed hazardous waste disposal company in accordance with all federal, state, and local regulations. Do not dispose of down the drain.[3]

Conclusion

Bromoethane-d5 is a valuable chemical for research, but it poses significant health and safety risks. A thorough understanding of its properties, hazards, and handling requirements is essential for its safe use. By implementing the engineering controls, personal protective equipment, and procedures outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always consult the most recent Safety Data Sheet (SDS) from the supplier before using this chemical.

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